

# Isopropylcyclobutane IUPAC name and synonyms

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## Compound of Interest

Compound Name: *Isopropylcyclobutane*

Cat. No.: *B031417*

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An In-depth Technical Guide to **Isopropylcyclobutane**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Isopropylcyclobutane**, a cycloalkane hydrocarbon, is a molecule of interest in various fields of chemical research. Its strained four-membered ring and isopropyl substitution give it unique physical and chemical properties. This document provides a comprehensive overview of its nomenclature, physicochemical properties, and a representative synthetic protocol. Furthermore, it details an experimental workflow for its detection, which is particularly relevant in the context of food science where it serves as a specific marker for irradiation.

## IUPAC Nomenclature and Synonyms

The systematic name for **isopropylcyclobutane**, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is (1-methylethyl)cyclobutane.[\[1\]](#)[\[2\]](#) It is also commonly referred to by several synonyms.

Table 1: IUPAC Name and Synonyms for **Isopropylcyclobutane**

Type	Name
IUPAC Name	(1-methylethyl)cyclobutane
Common Name	Isopropylcyclobutane
Synonym	propan-2-ylcyclobutane <a href="#">[1]</a>
Synonym	Cyclobutane, isopropyl- <a href="#">[1]</a> <a href="#">[2]</a>
CAS Registry Number	872-56-0 <a href="#">[1]</a> <a href="#">[2]</a>

## Physicochemical Properties

The properties of **isopropylcyclobutane** are summarized in the table below. These data are compiled from various chemical databases and literature sources.

Table 2: Physicochemical Data for **Isopropylcyclobutane**

Property	Value	Units	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub>	-	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	98.19	g/mol	<a href="#">[1]</a>
Boiling Point	92.6 - 93.0	°C	<a href="#">[2]</a>
Melting Point	-106.43	°C	<a href="#">[2]</a>
Density	0.746	g/mL (at 20°C)	
Refractive Index	1.411	(at 20°C)	
InChI	InChI=1S/C7H14/c1-6(2)7-4-3-5-7/h6-7H,3-5H2,1-2H3	-	<a href="#">[1]</a> <a href="#">[2]</a>
InChIKey	RFHQRRJFJJCQDJ-UHFFFAOYSA-N	-	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	CC(C)C1CCCC1	-	<a href="#">[1]</a>

# Experimental Protocols

## Synthesis of Isopropylcyclobutane

A representative method for the synthesis of monoalkylcyclobutanes, including **isopropylcyclobutane**, was developed by Derfer, Greenlee, and Boord.[3] The general strategy involves the reduction of neopentyl-type tribromides. While the full detailed protocol from the original publication requires access to the specific journal article, the key steps of such a synthesis can be outlined.

### General Protocol: Reduction of a Neopentyl-Type Tribromide

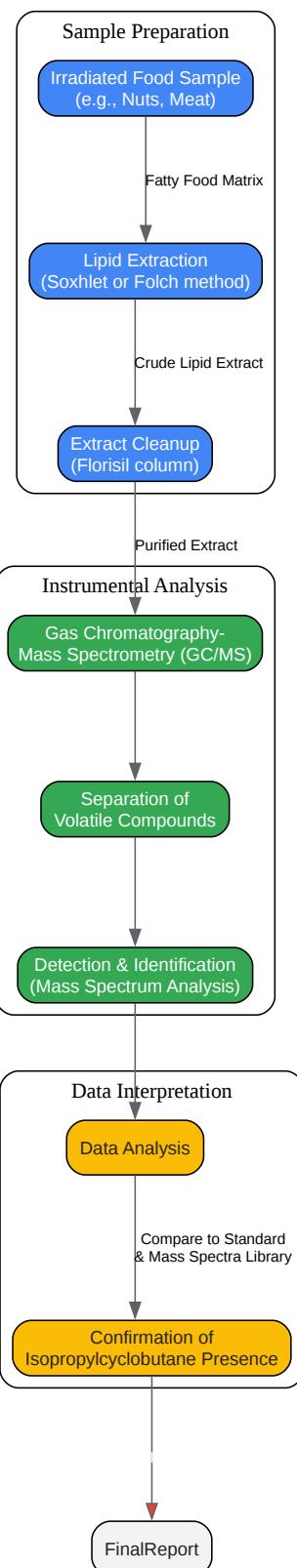
- Preparation of the Tribromide Precursor: The synthesis starts with a precursor that can be converted into a 1,1-bis(bromomethyl)cyclopropane derivative, which then rearranges to a cyclobutane structure. For **isopropylcyclobutane**, a suitable starting material would be derived from isovaleric acid or a related compound.
- Formation of the Cyclobutane Ring: The key step involves the reductive cyclization of the neopentyl-type tribromide. This is typically achieved using a reducing agent like zinc dust or magnesium in a suitable solvent. The reaction forms the four-membered ring.
- Work-up and Purification: The reaction mixture is quenched, typically with an acidic or basic wash to remove unreacted reagents and inorganic salts. The organic layer is separated, dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), and the solvent is removed by rotary evaporation.
- Final Purification: The crude product is purified by fractional distillation under atmospheric or reduced pressure to yield pure **isopropylcyclobutane**.

Note: This is a generalized description based on the cited synthesis strategy. For precise quantities, reaction conditions, and safety precautions, consulting the original publication by Derfer, J.M., Greenlee, K.W., & Boord, C.E. (1949) in the Journal of the American Chemical Society is mandatory.

# Logical and Experimental Workflows

# Detection of Isopropylcyclobutane as an Irradiation Marker

**Isopropylcyclobutane** is a specific radiolytic product formed from the cleavage of fatty acids in lipid-containing foods upon exposure to ionizing radiation. Its detection is a reliable method for identifying irradiated foodstuffs. The general workflow for its analysis is depicted below.



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Caption: Workflow for the detection of **isopropylcyclobutane** in irradiated foods.

This workflow illustrates the process from sample preparation, involving lipid extraction and cleanup, through to instrumental analysis by GC/MS, and final data interpretation to confirm the presence of the marker compound, thereby verifying if the food has been irradiated.

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## References

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